

# Application Notes: Preparation of VO-Ohpic Trihydrate Stock Solution in DMSO

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## Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B15606496

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## Introduction

**VO-Ohpic trihydrate** is a potent and selective cell-permeable inhibitor of the phosphatase and tensin homolog (PTEN) enzyme, with an  $IC_{50}$  value reported to be between 35 and 46 nM.[1][2][3][4][5] By inhibiting PTEN, a critical negative regulator of the PI3K/Akt signaling pathway, **VO-Ohpic trihydrate** effectively increases the levels of PIP3 and subsequent phosphorylation of Akt.[2][6] This mechanism makes it a valuable tool for research in areas such as cancer, metabolic diseases, and tissue regeneration.

Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **VO-Ohpic trihydrate** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

## Compound Properties and Solubility

Summarized below are the key physical and chemical properties of **VO-Ohpic trihydrate**.

Property	Value	Source
Molecular Weight	415.20 g/mol	[1][6][7][8]
CAS Number	476310-60-8	[1][3][6][7]
Appearance	Light green to green crystalline solid	[1][6][7]
Purity	>98%	[2]
Solubility in DMSO	≥50 mg/mL (approx. 120 mM)	[1][5][7]
Solubility in Water	Insoluble (<0.1 mg/mL)	[1][9]

## Storage and Stability

Proper storage is essential to maintain the integrity and activity of the compound, both in its solid form and in solution.

Form	Storage Temperature	Stability Period
Solid Powder	-20°C	3 years
	4°C	2 years
In DMSO	-80°C	6 months - 1 year
	-20°C	1 month

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the DMSO stock solution into single-use volumes before storage.[1]

## Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 50 mM stock solution of **VO-Ohpic trihydrate** in DMSO.

Materials:

- **VO-Ohpic trihydrate** powder (CAS: 476310-60-8)

- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or sonicator (optional, for aiding dissolution)

#### Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle **VO-Ohpic trihydrate** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **VO-Ohpic trihydrate** and DMSO before handling.

#### Procedure:

- Equilibration: Before opening, allow the vial of **VO-Ohpic trihydrate** powder to warm to room temperature for 15-20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **VO-Ohpic trihydrate** powder.
  - Example: For 1 mL of a 50 mM stock solution, weigh 20.76 mg of **VO-Ohpic trihydrate** (Molecular Weight = 415.20).
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of high-purity DMSO to the tube containing the powder. It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of the compound.<sup>[1][5]</sup>

- **Dissolution:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear.
- **Aiding Dissolution (Optional):** If the compound does not dissolve completely, gentle warming or sonication can be applied.<sup>[7][9]</sup>
  - Warm the solution in a 37°C water bath for 5-10 minutes.
  - Alternatively, place the tube in an ultrasonic bath for a few minutes.
  - Vortex again after treatment to ensure homogeneity.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile cryovials or microcentrifuge tubes. The volume of the aliquots should be based on the typical experimental requirements.
- **Storage:** Store the aliquots upright in a freezer at -80°C for long-term stability (up to 1 year) or at -20°C for shorter-term use (up to 1 month).<sup>[1][8]</sup>

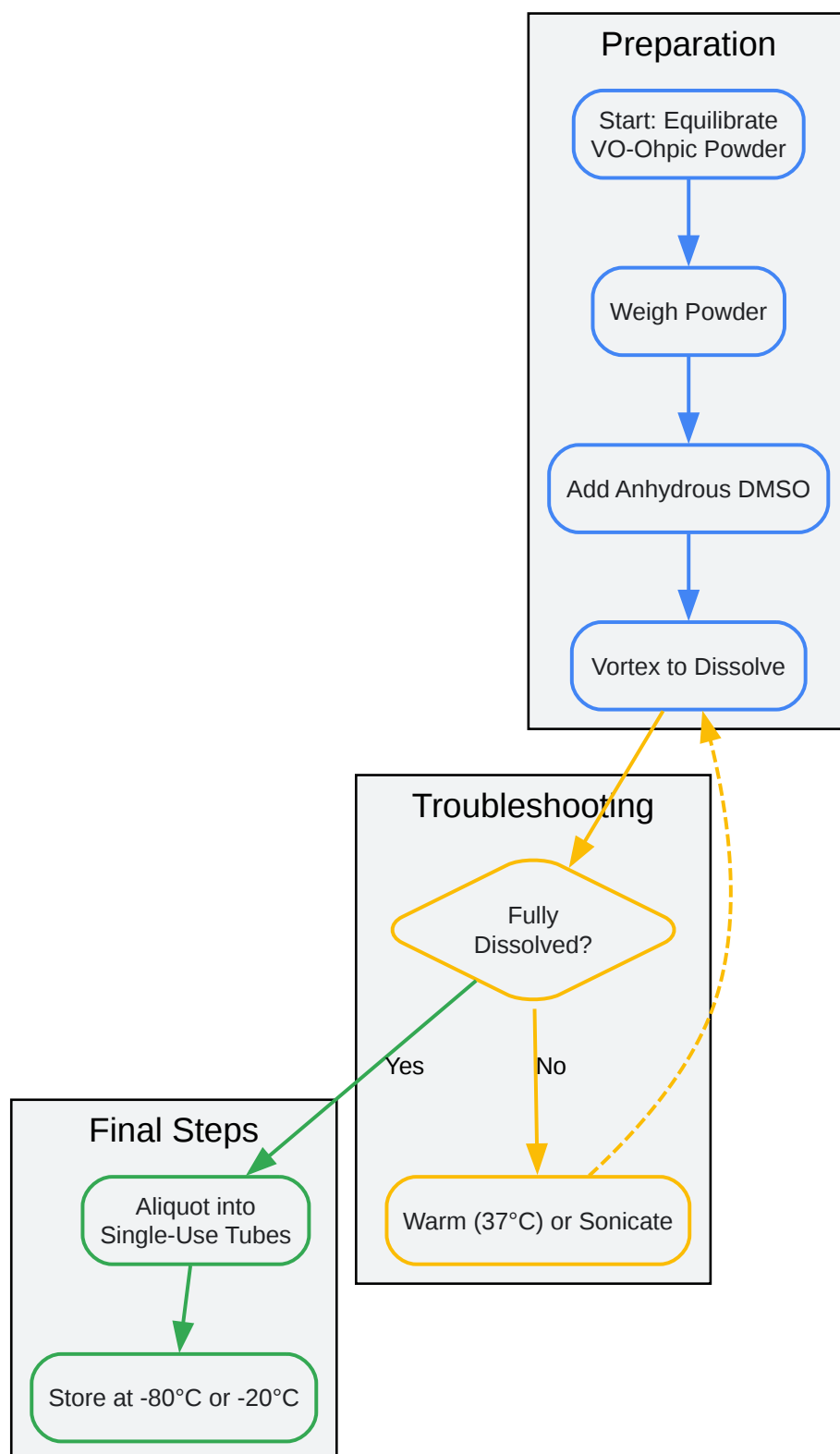
Stock Solution Calculation Table:

The table below provides the required mass of **VO-Ohpic trihydrate** for preparing common stock solution concentrations.

Desired Concentration	Volume	Mass of VO-Ohpic trihydrate (MW=415.20)
10 mM	1 mL	4.15 mg
25 mM	1 mL	10.38 mg
50 mM	1 mL	20.76 mg
100 mM	1 mL	41.52 mg

## Visualizations

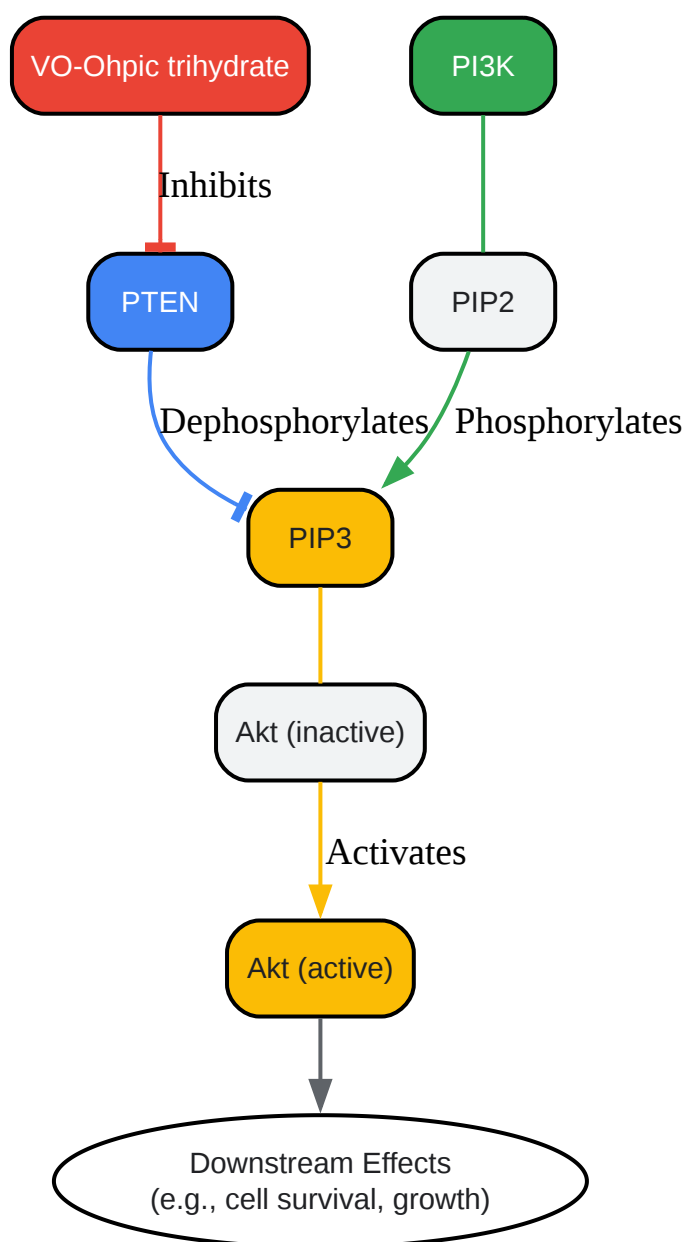
Diagram 1: Experimental Workflow



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Caption: Workflow for **VO-Ohpic trihydrate** stock solution preparation.

Diagram 2: Simplified Signaling Pathway



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